

2-Methyl-5-vinylpyrazine chemical properties and structure

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Compound of Interest

Compound Name: 2-Methyl-5-vinylpyrazine

Cat. No.: B089282

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An In-Depth Technical Guide to **2-Methyl-5-vinylpyrazine**: Chemical Properties and Structure

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and structure of **2-Methyl-5-vinylpyrazine**. The information is curated for researchers, scientists, and professionals in drug development who require detailed chemical data.

Chemical Properties

2-Methyl-5-vinylpyrazine is a colorless to pale yellow liquid known for its nutty, roasted aroma. [1] It is a key flavor component in a variety of foods and beverages. The physicochemical properties of **2-Methyl-5-vinylpyrazine** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C ₇ H ₈ N ₂
Molecular Weight	120.15 g/mol
CAS Number	13925-08-1
Appearance	Colorless to pale yellow liquid
Odor	Nutty, roasted, coffee-like aroma
Boiling Point	198 - 200 °C at 760 mmHg
Density	1.026 g/cm ³
Solubility	Soluble in organic solvents (e.g., ethanol), insoluble in water
Flash Point	82 °C
Refractive Index	1.557 - 1.561 at 20°C

Chemical Structure

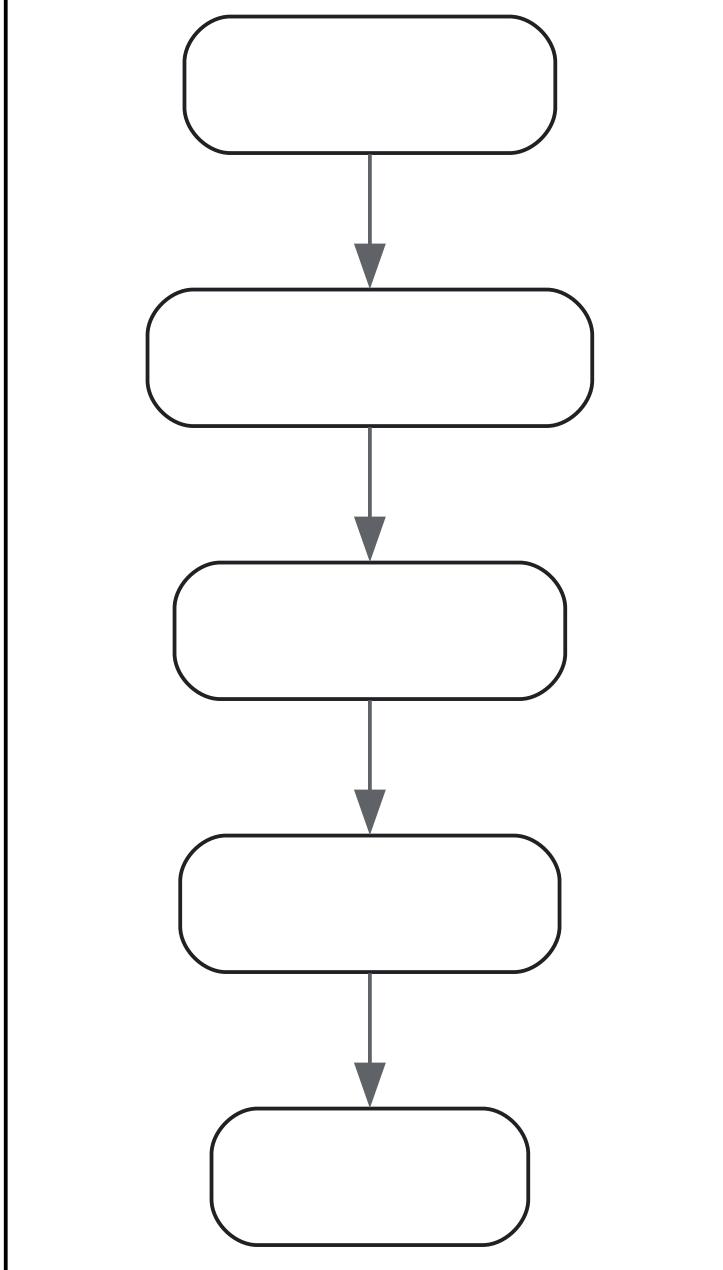
The structural details of **2-Methyl-5-vinylpyrazine** are fundamental to understanding its chemical behavior and interactions.

- IUPAC Name: **2-methyl-5-vinylpyrazine**
- SMILES String:CC1=CN=C(C=N1)C=C
- InChI Key:JASFBLBUHWKFBZ-UHFFFAOYSA-N

The molecule consists of a pyrazine ring substituted with a methyl group at position 2 and a vinyl group at position 5.



Classification of 2-Methyl-5-vinylpyrazine



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References

- 1. usbio.net [usbio.net]
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